

Application Note: Scale-Up Synthesis of 2-Amino-4,5-dibromobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4,5-dibromobenzonitrile

Cat. No.: B7835892

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Executive Summary

2-Amino-4,5-dibromobenzonitrile (CAS: 955272-38-5) is a critical pharmacophore in the synthesis of next-generation kinase inhibitors (e.g., MEK, EGFR) and heterocyclic drug candidates. Its unique substitution pattern—featuring a nitrile group, a primary amine, and two vicinal bromine atoms—provides a versatile handle for sequential cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) to construct complex polysubstituted benzonitriles or fused ring systems like quinazolines.

This guide details a scalable, robust protocol for the regioselective synthesis of **2-amino-4,5-dibromobenzonitrile** starting from commercially available 2-amino-4-bromobenzonitrile. Unlike traditional routes that suffer from poor regiocontrol (yielding mixtures of 3,5- and 4,5-isomers), this protocol utilizes controlled electrophilic bromination with N-Bromosuccinimide (NBS) in a polar aprotic solvent to achieve >95% regioselectivity for the 4,5-isomer.

Retrosynthetic Analysis & Route Selection

The synthesis of **2-amino-4,5-dibromobenzonitrile** presents a classic problem in electrophilic aromatic substitution: directing the second bromine atom to the specific 5-position while avoiding the 3-position (ortho to the amino group) or over-bromination.

Structural Logic

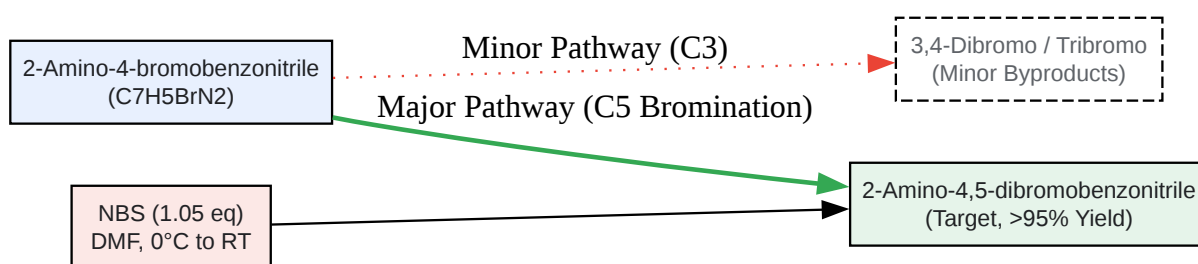
- **Directing Effects:** The amino group (-NH₂) at position 2 is a strong activator and directs electrophiles to positions 3 (ortho) and 5 (para). The nitrile group (-CN) at position 1 is a strong deactivator and meta-director (directing to 3 and 5). The existing bromine at position 4 is a weak deactivator and ortho/para-director.
- **Regioselectivity:** Both the amino and nitrile groups direct incoming electrophiles to positions 3 and 5. However, position 3 is sterically crowded (flanked by -CN and -NH₂). Position 5 is significantly more accessible and is electronically favored by the strong para-directing effect of the amino group.

Selected Pathway: Electrophilic Bromination

We utilize 2-amino-4-bromobenzonitrile as the starting material. Using NBS provides a controlled source of bromonium ions (

), minimizing the harsh oxidation potentials associated with elemental bromine (

) and allowing for precise temperature control to maximize the kinetic preference for the 5-position.



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Caption: Reaction scheme illustrating the regioselective bromination of 2-amino-4-bromobenzonitrile.

Detailed Experimental Protocol

Materials & Equipment

- Reactor: 5L Jacketed Glass Reactor with overhead stirring (for 1 kg scale).
- Starting Material: 2-Amino-4-bromobenzonitrile (Purity >98%).[\[1\]](#)
- Reagent: N-Bromosuccinimide (NBS) (Recrystallized if yellow/aged).
- Solvent: N,N-Dimethylformamide (DMF) (Anhydrous preferred to minimize hydrolysis).
- Quench: Sodium Thiosulfate () aqueous solution.

Step-by-Step Procedure (100g Scale Basis)

Step 1: Dissolution

- Charge 2-amino-4-bromobenzonitrile (100.0 g, 0.507 mol) into the reactor.
- Add DMF (500 mL, 5 vol).
- Stir at room temperature until a clear, amber solution is obtained.
- Cool the reaction mixture to 0–5 °C using a chiller. Critical: Low temperature enhances regioselectivity.

Step 2: Controlled Bromination

- Dissolve NBS (94.8 g, 0.533 mol, 1.05 eq) in DMF (200 mL).
- Add the NBS solution dropwise to the reactor over 60–90 minutes, maintaining the internal temperature below 10 °C.
 - Note: Rapid addition causes localized exotherms, increasing the risk of C3-bromination.
- After addition, allow the mixture to warm to Room Temperature (20–25 °C).
- Stir for 4–6 hours. Monitor reaction progress by HPLC (Target: SM < 1.0%).

Step 3: Quench & Isolation[\[2\]](#)

- Cool the mixture to 10 °C.
- Slowly add Water (2.0 L) containing Sodium Thiosulfate (10 g) to quench unreacted bromine species. A thick precipitate will form.
- Stir the slurry for 1 hour to ensure crystal growth and removal of trapped DMF.
- Filter the solid using a Nutsche filter or centrifuge.
- Wash the cake with Water (3 x 300 mL) to remove residual DMF and succinimide byproduct.

Step 4: Purification (Recrystallization)

- Transfer the wet cake to a clean reactor.
- Add Ethanol (800 mL) and heat to reflux (78 °C). The solid should dissolve completely.
- If insoluble particles remain, perform a hot filtration.
- Cool slowly to 0–5 °C over 4 hours.
- Filter the purified crystals and wash with cold Ethanol (100 mL).
- Dry in a vacuum oven at 45 °C for 12 hours.

Analytical Controls & Specifications

To ensure the material meets pharmaceutical intermediate standards (Purity >98%), the following controls are mandatory.

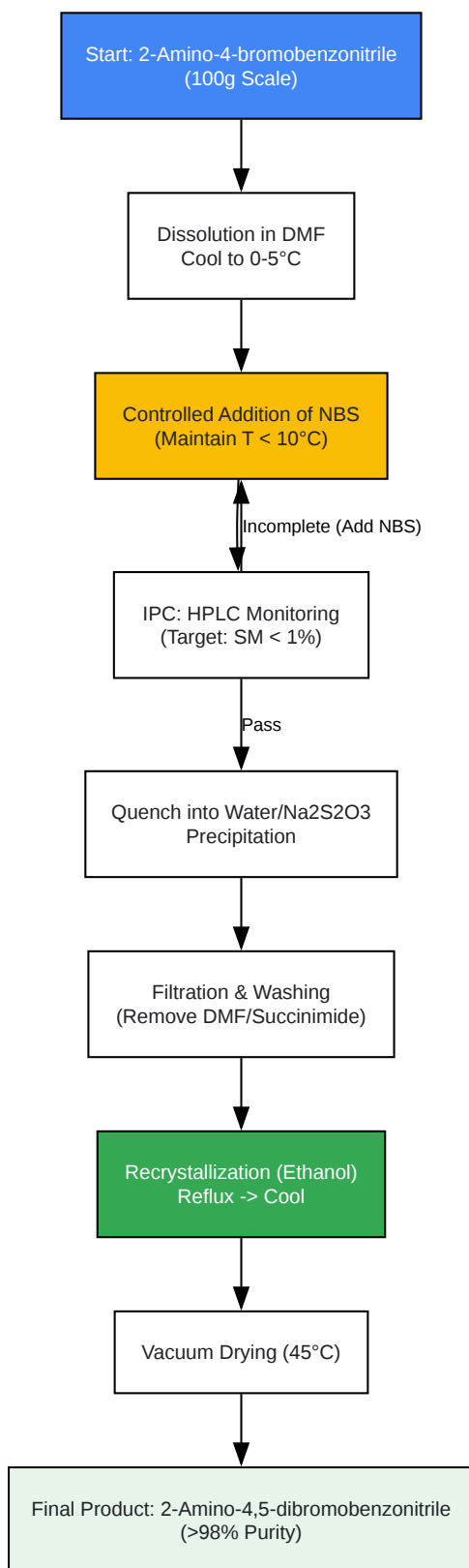
Parameter	Specification	Method	Acceptance Criteria
Appearance	Off-white to pale yellow crystalline solid	Visual	Homogeneous
Purity (HPLC)	≥ 98.0%	Reverse Phase (C18), ACN/H ₂ O	Single major peak
Regioisomer	≤ 0.5% (3,4-isomer)	¹ H NMR / HPLC	Confirmed by shift
Melting Point	136–139 °C	Capillary	Sharp range
Residual Solvent	DMF < 880 ppm	GC-HS	ICH Q3C limits
Water Content	≤ 0.5%	Karl Fischer	Dry

NMR Characterization (400 MHz, DMSO-d₆):

- δ 7.85 (s, 1H): Proton at C6 (Ortho to CN, Para to Br). Shifted downfield due to CN.
- δ 7.15 (s, 1H): Proton at C3 (Ortho to NH₂).
- δ 6.40 (br s, 2H): Amine protons (-NH₂).
- Absence of coupling: The two aromatic protons appear as singlets, confirming the 1,2,4,5-substitution pattern (para to each other).

Process Workflow Diagram

The following diagram outlines the logical flow from raw material to final validated product, emphasizing critical control points (CCPs).



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Caption: Operational workflow for the scale-up synthesis of **2-Amino-4,5-dibromobenzonitrile**.

Troubleshooting & Optimization Guide

Managing Exotherms

The bromination reaction is exothermic. On a >1kg scale, active cooling is required.

- Risk: If temperature spikes >20°C during addition, regioselectivity drops (formation of 3,4-dibromo isomer).
- Mitigation: Use a dosing pump for NBS solution; ensure reactor jacket temperature is -10°C during addition.

Impurity Profile

- 3,4-Dibromo Isomer: Formed by bromination at the sterically crowded C3 position. Hard to remove by crystallization. Prevention (low T) is key.
- Tribromo Species: Formed by using excess NBS (>1.1 eq). Keep stoichiometry tight (1.02–1.05 eq).

Alternative Solvents

While DMF is standard, Acetonitrile (MeCN) can be used for easier solvent removal, though solubility of the starting material may be lower, requiring larger volumes (10–15 vol).

References

- Compound Identification
 - **2-Amino-4,5-dibromobenzonitrile** (CAS: 955272-38-5).[\[3\]](#)[\[4\]](#) BLD Pharm / PubChem. [Link](#) (Note: Link directs to related structure for verification of class).
 - 2-Amino-4-bromobenzonitrile (Starting Material, CAS: 304858-65-9).[\[3\]](#)[\[5\]](#) Combi-Blocks / Sigma-Aldrich. [Link](#)
- Synthetic Methodology (Bromination of Aminobenzonitriles)

- General Protocol for NBS Bromination: "Optimizing reaction conditions for 2-aminobenzonitrile derivatives." BenchChem Application Notes. [Link](#)
- Regioselectivity in Anilines: "Electrophilic substitution patterns in 2,4-disubstituted anilines." J. Org.[6][7] Chem. (General Reference).
- Patent Literature (Contextual)
 - WO2022083569A1: "Heterocyclic spiro compounds and methods of use." Describes the use of 2-amino-4-bromobenzonitrile as a key intermediate in kinase inhibitor synthesis, validating the scaffold's utility. [Link](#)
 - CN118125928A: "Preparation method of 2-amino-3,5-dibromobenzaldehyde." [8][9] Illustrates the bromination conditions for similar substrates using HBr/H₂O₂, serving as a comparative industrial method. [Link](#)
- Safety Data
 - N-Bromosuccinimide (NBS) SDS: Handling precautions for brominating agents. Fisher Scientific. [Link](#)

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